

# An Examination of the Molecular Characteristics of 2-Iodo-5-methoxyaniline

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## Compound of Interest

Compound Name: 2-Iodo-5-methoxyaniline

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## Abstract

**2-Iodo-5-methoxyaniline** is an organic compound of interest in synthetic chemistry, particularly as a building block in the development of novel pharmaceutical agents. This technical guide provides a summary of its known properties, including a detailed protocol for its synthesis and available spectroscopic data. Notably, a comprehensive search of scientific literature and crystallographic databases did not yield a publicly available single-crystal X-ray diffraction study for this compound. Consequently, a detailed analysis of its crystal structure and precise molecular geometry, including bond lengths and angles, cannot be presented at this time. This document, therefore, focuses on the available experimental data and provides a theoretical representation of its molecular structure.

## Molecular Structure and Properties

**2-Iodo-5-methoxyaniline** is characterized by a benzene ring substituted with an iodine atom, a methoxy group, and an amino group at positions 2, 5, and 1, respectively.<sup>[1]</sup> The presence of these functional groups makes it a versatile intermediate in organic synthesis.<sup>[1]</sup>

Table 1: General Properties of **2-Iodo-5-methoxyaniline**

Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> INO	[2][3]
Molecular Weight	249.05 g/mol	[2]
Appearance	Yellow solid	[4]
Melting Point	40 °C	[4]
CAS Number	153898-63-6	[2]

## Synthesis of 2-Iodo-5-methoxyaniline

A practical, transition-metal-free and base-free method for the synthesis of 2-iodoanilines, including **2-Iodo-5-methoxyaniline**, has been reported through the decarboxylative iodination of anthranilic acids.[4]

## Experimental Protocol

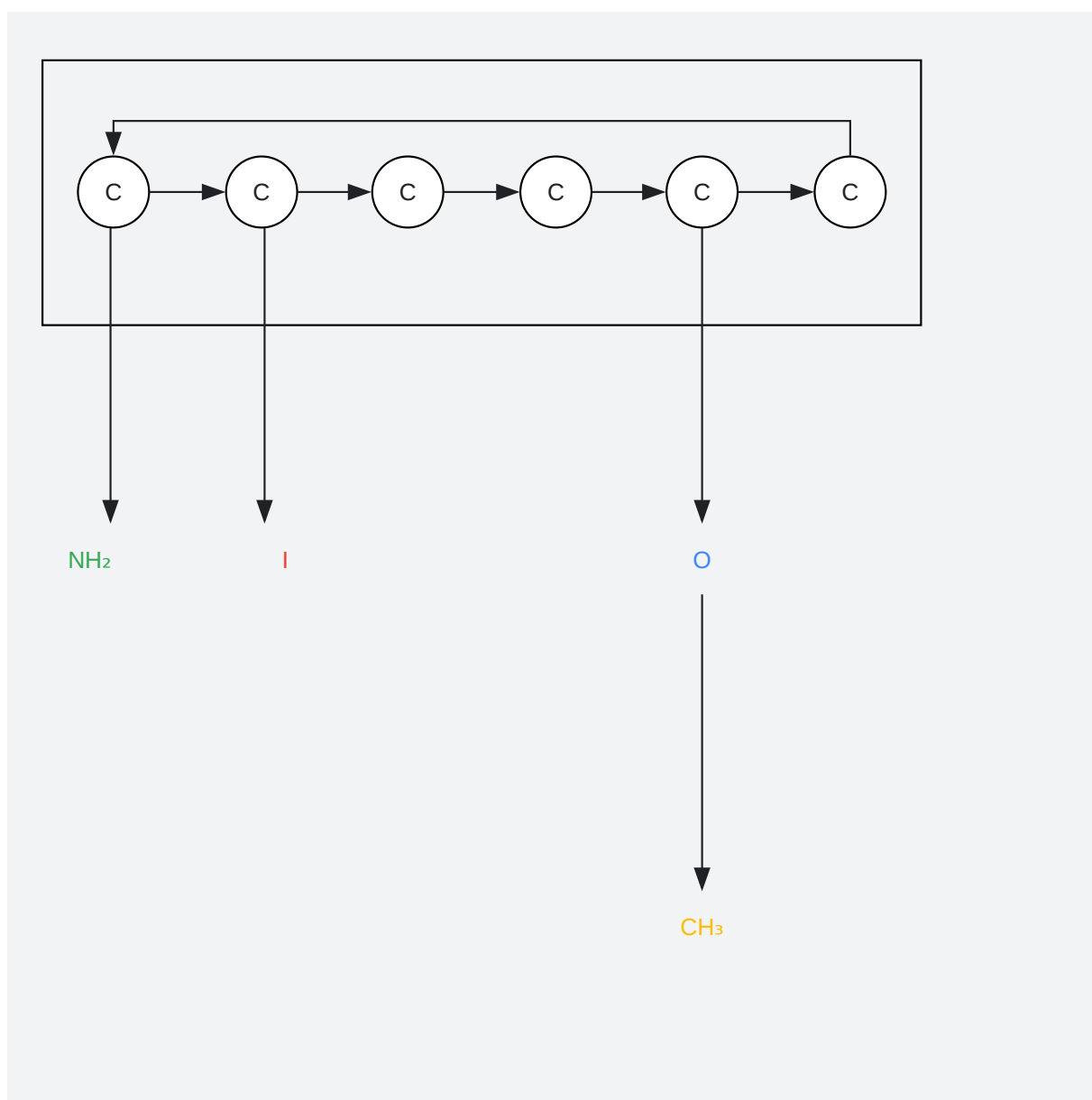
The synthesis of **2-Iodo-5-methoxyaniline** (identified as compound 2q in the cited literature) was achieved with a 52% yield.[4] The general procedure involves the reaction of the corresponding anthranilic acid with an iodine source. The product was purified using flash chromatography.[4]

Table 2: Spectroscopic Data for **2-Iodo-5-methoxyaniline**

Type	Data
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 7.48 (d, J = 8.8 Hz, 1H), 6.42 (dd, J <sub>1</sub> = 8.8 Hz, J <sub>2</sub> = 2.8 Hz, 1H), 6.32 (d, J = 2.8 Hz, 1H), 4.07 (s, 2H), 3.74 (s, 3H)
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	δ 161.2, 147.7, 139.3, 106.7, 100.6, 73.6, 55.4
HRMS (ESI)	m/z calculated for [C <sub>7</sub> H <sub>8</sub> INO+H] <sup>+</sup> : 249.9729, found: 249.9720
Data sourced from a study on decarboxylative iodination of anthranilic acids.[4]	

## Molecular Geometry: A Theoretical Representation

In the absence of experimental crystallographic data, the molecular geometry of **2-Iodo-5-methoxyaniline** can be depicted through a 2D structural diagram. The following diagram illustrates the connectivity of the atoms in the molecule.



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Molecular structure of **2-Iodo-5-methoxyaniline**.

## Conclusion

While a complete crystallographic and molecular geometry profile of **2-Iodo-5-methoxyaniline** remains to be determined through single-crystal X-ray diffraction studies, this guide provides a consolidated overview of the currently available chemical and spectroscopic information. The provided synthesis protocol offers a practical route for obtaining this compound for further research and development. Future crystallographic studies are essential to fully elucidate its three-dimensional structure and intermolecular interactions, which would be invaluable for its application in drug design and materials science.

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